

# Safe handling and storage procedures for Diethyl hex-2-enedioate

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## Compound of Interest

Compound Name: Diethyl hex-2-enedioate

Cat. No.: B15483354

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## Application Notes and Protocols for Diethyl hex-2-enedioate

Disclaimer: A specific Safety Data Sheet (SDS) for **Diethyl hex-2-enedioate** could not be located. The following information is based on general safety protocols for handling analogous unsaturated esters. Researchers, scientists, and drug development professionals should obtain a substance-specific SDS from the manufacturer or supplier before any handling or use of this compound. The information provided herein is for general guidance only and should not be considered a substitute for a formal risk assessment.

## Hazard Identification and Classification

Based on analogous compounds, **Diethyl hex-2-enedioate** is anticipated to present the following hazards.

### Potential Hazards:

- Skin and Eye Irritation: May cause irritation upon contact.
- Respiratory Tract Irritation: Vapors or mists may be irritating to the respiratory system.
- Sensitization: May cause an allergic skin reaction in susceptible individuals.
- Flammability: Combustible liquid.

GHS Classification (Anticipated):

- Skin Irritation (Category 2)
- Eye Irritation (Category 2A)
- Skin Sensitization (Category 1)
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory tract irritation

## Quantitative Data Summary

The following table summarizes typical quantitative data for structurally similar diesters. This data is for illustrative purposes only and may not accurately reflect the properties of **Diethyl hex-2-enedioate**.

Property	Value (Typical for similar diesters)	Notes
Flash Point	> 100 °C	The substance is likely a combustible liquid.
Boiling Point	Data not available	
Vapor Pressure	Data not available	
Permissible Exposure Limit (PEL)	Not established	In the absence of a specific PEL, it is prudent to minimize exposure and handle the compound in a well-ventilated area, preferably within a chemical fume hood.
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases	Contact with these materials could lead to vigorous reactions. <sup>[1]</sup>

## Experimental Protocols

### 3.1. General Handling Protocol

This protocol outlines the general steps for safely handling **Diethyl hex-2-enedioate** in a laboratory setting.

- Preparation and Precautionary Measures:
  - Ensure a calibrated and certified chemical fume hood is used for all manipulations.
  - Verify the functionality of safety equipment, including an eyewash station and safety shower.
  - Don appropriate Personal Protective Equipment (PPE):
    - Chemical-resistant gloves (e.g., nitrile).
    - Safety goggles with side shields or a face shield.
    - A flame-resistant lab coat.
  - Keep a spill kit readily accessible.
- Aliquoting and Dispensing:
  - Work exclusively within the chemical fume hood.
  - Use a clean, dry syringe or pipette for transferring the liquid.
  - Avoid generating aerosols or splashes.
  - Ensure the container is securely closed after dispensing.
- Reaction Setup:
  - Set up the reaction apparatus within the fume hood.
  - If heating is required, use a well-controlled heating mantle and monitor the reaction temperature closely.
  - Ensure all joints in the glassware are properly sealed.

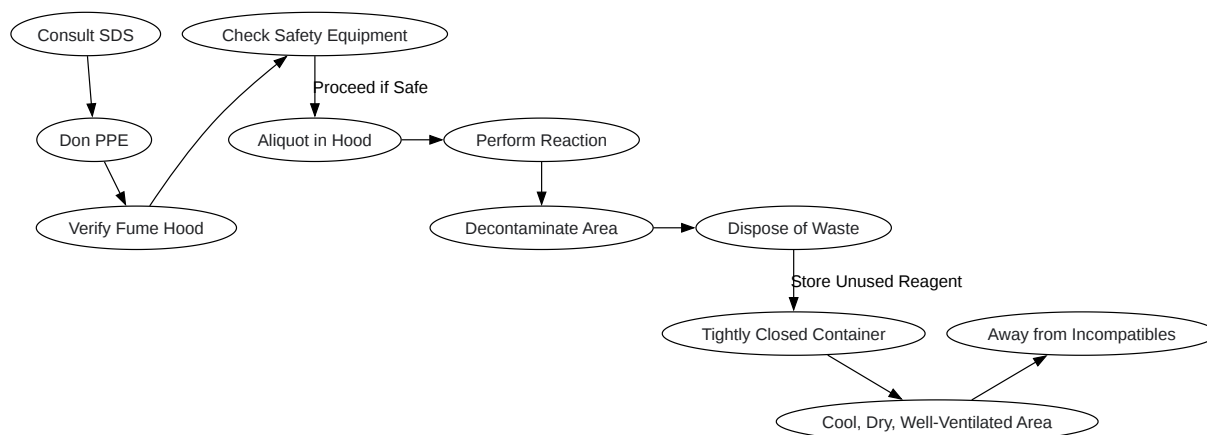
- Post-Handling and Waste Disposal:
  - Wipe down the work area with an appropriate solvent and then decontaminate with soap and water.
  - Dispose of all contaminated materials (gloves, paper towels, etc.) in a designated hazardous waste container.
  - Rinse all glassware that came into contact with the compound with a suitable solvent, collecting the rinsate as hazardous waste.

### 3.2. Spill Response Protocol

- Immediate Actions:
  - Alert personnel in the immediate vicinity of the spill.
  - If the spill is large or involves other hazardous materials, evacuate the area and contact emergency services.
- Containment and Cleanup (for small spills):
  - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
  - Carefully collect the absorbed material into a labeled hazardous waste container.
  - Decontaminate the spill area with a suitable solvent, followed by soap and water.

## Visualization of Workflows and Relationships

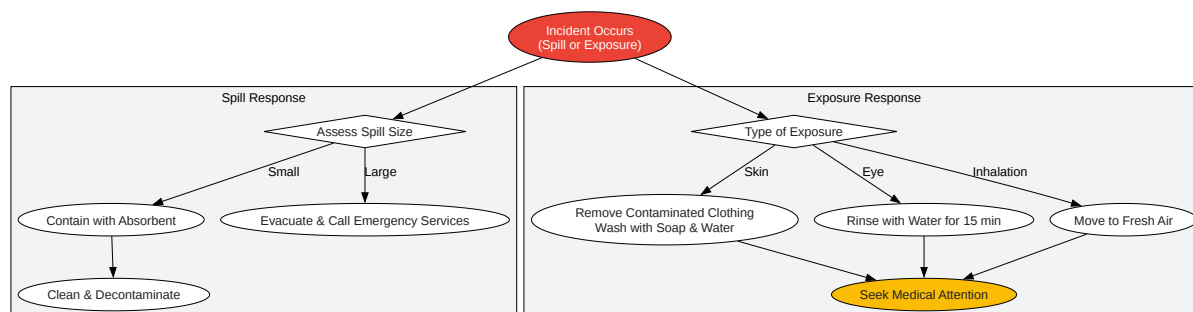
### Safe Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of **Diethyl hex-2-enedioate**.

Emergency Response Decision Tree



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Caption: Decision tree for responding to a spill or exposure incident.

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## References

- 1. diethyl (E)-hex-2-en-4-ynedioate | C<sub>10</sub>H<sub>12</sub>O<sub>4</sub> | CID 11241009 - PubChem [pubchem.ncbi.nlm.nih.gov]
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